

Spectroscopic Characterization of 8-Oxo-8-phenyloctanenitrile: A Technical Guide

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Compound of Interest

Compound Name: 8-Oxo-8-phenyloctanenitrile

CAS No.: 39755-15-2

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This technical guide provides a comprehensive overview of the spectroscopic data for **8-Oxo-8-phenyloctanenitrile**, a bifunctional molecule incorporating a phenyl ketone and a terminal nitrile group connected by a six-carbon alkyl chain. This document is intended for researchers, scientists, and professionals in drug development and materials science who require a deep understanding of the structural characterization of this and similar long-chain functionalized molecules. We will delve into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as they apply to this specific molecule.

Introduction

8-Oxo-8-phenyloctanenitrile presents a unique spectroscopic challenge and opportunity. Its structure combines the distinct features of an aromatic ketone and an aliphatic nitrile. Understanding the interplay of these functional groups within the spectroscopic data is crucial for its unambiguous identification, purity assessment, and for monitoring its transformations in chemical and biological systems. This guide will not only present the expected spectroscopic data but will also provide the rationale behind the spectral features, grounded in fundamental principles of each technique.

I. Nuclear Magnetic Resonance (NMR)

Spectroscopy: Probing the Carbon-Hydrogen Framework

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **8-Oxo-8-phenyloctanenitrile**, both ^1H and ^{13}C NMR will provide a detailed map of the hydrogen and carbon atoms, respectively.

A. ^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of **8-Oxo-8-phenyloctanenitrile** is predicted to show distinct signals for the aromatic protons of the phenyl group and the aliphatic protons of the octanenitrile chain. The chemical shifts are influenced by the electron-withdrawing effects of the carbonyl and nitrile groups.

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
7.98 - 7.96	Doublet of doublets	2H	H-2', H-6' (ortho)	Deshielded by the adjacent electron-withdrawing carbonyl group.
7.58 - 7.54	Triplet of triplets	1H	H-4' (para)	Less deshielded than the ortho protons.
7.48 - 7.44	Triplet of triplets	2H	H-3', H-5' (meta)	Least deshielded of the aromatic protons.
2.98	Triplet	2H	H-7	Alpha to the carbonyl group, significantly deshielded.
2.35	Triplet	2H	H-2	Alpha to the nitrile group, deshielded.
1.75 - 1.68	Quintet	2H	H-6	Beta to the carbonyl group.
1.66 - 1.59	Quintet	2H	H-3	Beta to the nitrile group.
1.42 - 1.30	Multiplet	4H	H-4, H-5	Overlapping signals of the central methylene groups.

Experimental Protocol: Acquiring a High-Resolution ¹H NMR Spectrum

- Sample Preparation: Dissolve approximately 5-10 mg of **8-Oxo-8-phenyloctanenitrile** in ~0.6 mL of deuterated chloroform (CDCl_3). The use of a deuterated solvent is critical to avoid large solvent signals that would obscure the analyte's peaks.^[1]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).^[2]
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 500 MHz or higher) to achieve better signal dispersion, which is particularly important for resolving the methylene protons in the alkyl chain.
 - Shim the magnetic field to optimize its homogeneity and obtain sharp, symmetrical peaks.
 - Set the appropriate spectral width to encompass all expected proton signals (typically 0-10 ppm).
 - Apply a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase the spectrum to ensure all peaks are in the absorptive mode.
 - Baseline correct the spectrum to obtain a flat baseline.
 - Integrate the signals to determine the relative number of protons corresponding to each peak.

Logical Workflow for ^1H NMR Analysis:

Caption: Workflow for ^1H NMR spectral interpretation.

B. ^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum will show a single peak for each unique carbon atom in the molecule. The chemical shifts are highly diagnostic of the carbon's chemical environment.

Predicted ^{13}C NMR Data (125 MHz, CDCl_3):

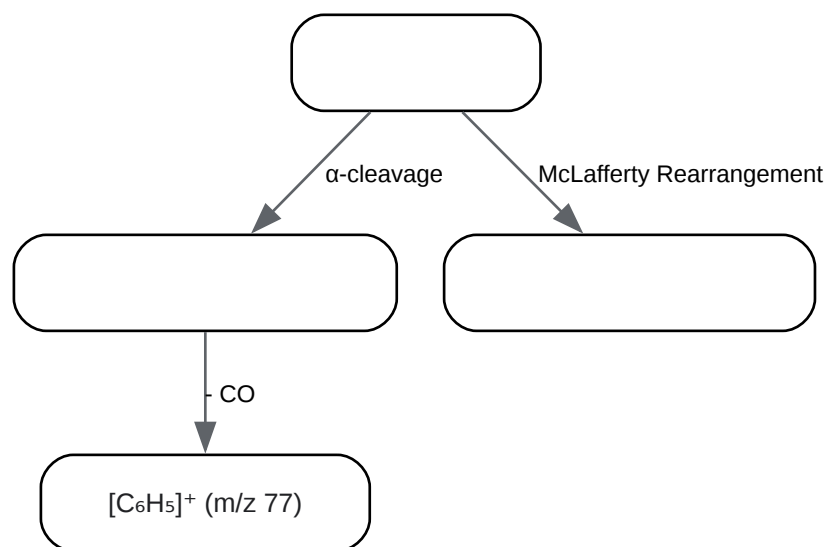
Chemical Shift (ppm)	Assignment	Rationale
199.5	C-8 (C=O)	The carbonyl carbon is highly deshielded, appearing far downfield. [3]
136.8	C-1' (ipso-C)	The aromatic carbon attached to the carbonyl group.
133.2	C-4' (para-C)	Aromatic CH carbon.
128.6	C-3', C-5' (meta-C)	Aromatic CH carbons.
128.0	C-2', C-6' (ortho-C)	Aromatic CH carbons.
119.8	C-1 (C $\equiv$ N)	The nitrile carbon is characteristically found in this region. [4]
43.0	C-7	Alpha to the carbonyl group.
28.8	C-4, C-5	Central methylene carbons of the alkyl chain.
28.5	C-3	Beta to the nitrile group.
25.2	C-6	Beta to the carbonyl group.
17.0	C-2	Alpha to the nitrile group.

Experimental Protocol: ^{13}C NMR Acquisition

- **Sample Preparation:** A more concentrated sample (20-50 mg in ~0.6 mL of CDCl_3) is typically required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.
- **Instrument Setup:**

- The experiment is run on the same NMR spectrometer as the ^1H experiment.
- A proton-decoupled pulse sequence is standardly used to simplify the spectrum to single lines for each carbon. This also provides a Nuclear Overhauser Effect (NOE) enhancement for protonated carbons, increasing their signal intensity.
- A wider spectral width (e.g., 0-220 ppm) is necessary to observe all carbon signals, especially the downfield carbonyl carbon.
- A longer acquisition time and a greater number of scans are required compared to ^1H NMR.
- Data Processing: Similar to ^1H NMR, the FID is processed via Fourier transformation, phasing, and baseline correction. Integration is not typically performed in standard ^{13}C NMR as peak intensities are not directly proportional to the number of carbons due to NOE and relaxation effects.

Structural Elucidation through NMR:



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